

# Commercial Suppliers and Technical Guide for High-Purity 4-Amino-1-benzylpiperidine

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## Compound of Interest

Compound Name: 4-Amino-1-benzylpiperidine

Cat. No.: B041602

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of high-purity **4-Amino-1-benzylpiperidine** (CAS No. 50541-93-0), a key building block in pharmaceutical research and development. This document outlines commercial suppliers, quantitative specifications, detailed experimental protocols, and relevant biological pathways to support its application in drug discovery, particularly for agents targeting the central nervous system (CNS).

## Commercial Availability and Specifications

High-purity **4-Amino-1-benzylpiperidine** is available from several reputable chemical suppliers. The quality and purity of the compound are critical for reproducible research and the synthesis of active pharmaceutical ingredients (APIs). Below is a comparative table of specifications from prominent suppliers. While purity levels are consistently high, researchers should always request a lot-specific Certificate of Analysis (CoA) for detailed impurity profiles.

Supplier	Purity Specification	Analytical Method	Appearance	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Sigma-Aldrich	≥98%	GC	Liquid	50541-93-0	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>	190.28
Thermo Scientific	≥97.5%	GC, Titration	Clear colorless to light yellow liquid	50541-93-0	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>	190.29
Chem-Impex	≥98%	GC	Colorless to slightly yellow to slightly orange clear liquid	50541-93-0	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>	190.29
Santa Cruz Biotech	N/A	N/A	N/A	50541-93-0	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub>	190.28

Note: "N/A" indicates that the information is not readily available on the supplier's public-facing documentation and a direct inquiry or CoA is required.[\[1\]](#)

## Synthesis and Purification

**4-Amino-1-benzylpiperidine** is a synthetic compound not known to be found in nature.[\[2\]](#) The most common and industrially scalable method for its synthesis is the reductive amination of 1-benzyl-4-piperidone.[\[2\]](#)

## Experimental Protocol: Synthesis via Reductive Amination

This protocol describes the synthesis of **4-Amino-1-benzylpiperidine** from 1-benzyl-4-piperidone using sodium triacetoxymethylborohydride as the reducing agent.

Materials:

- 1-benzyl-4-piperidone
- Ammonium acetate
- Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- 1,2-Dichloroethane (DCE) or Dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated aqueous  $\text{NaCl}$  solution)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Ethyl acetate (for extraction)
- Methanol or Tetrahydrofuran[2]

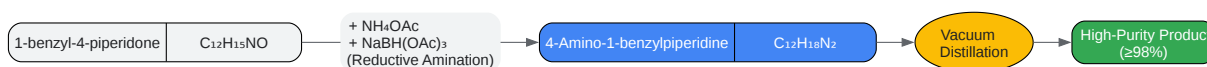
#### Procedure:

- In a round-bottom flask, dissolve 1-benzyl-4-piperidone (1.0 equivalent) and a suitable ammonia source, such as ammonium acetate (2.0-3.0 equivalents), in an anhydrous solvent like DCE.[3]
- To this stirred solution, add sodium triacetoxyborohydride (1.2-1.5 equivalents) portion-wise at room temperature. The mild nature of this reducing agent prevents the reduction of the starting ketone.[3]
- Allow the reaction mixture to stir at room temperature for 12 to 24 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).[3]
- Upon completion, quench the reaction by slowly adding a saturated aqueous solution of  $\text{NaHCO}_3$ .
- Transfer the mixture to a separatory funnel and extract the aqueous layer three times with ethyl acetate.

- Combine the organic layers, wash with brine, and dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Filter the drying agent and concentrate the filtrate under reduced pressure to obtain the crude product.

## Purification Protocol

The crude **4-Amino-1-benzylpiperidine** is typically a colorless to pale yellow oil or solid.[2] Purification is achieved by vacuum distillation.[4] For storage, it is recommended to keep the compound under a nitrogen atmosphere as it can absorb atmospheric  $\text{CO}_2$ . [4]



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**Caption:** Synthetic route to **4-Amino-1-benzylpiperidine**.

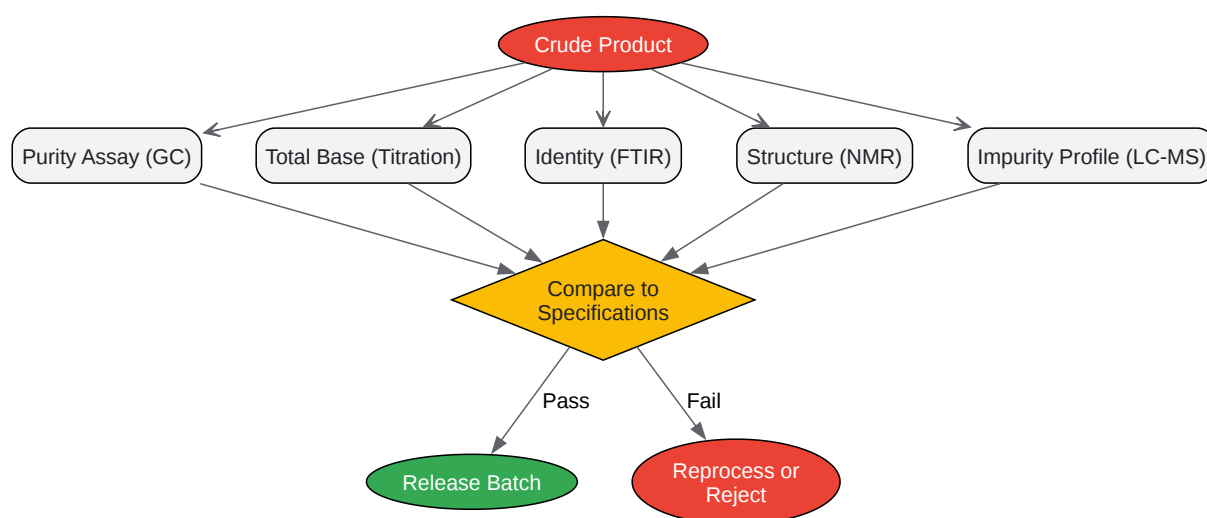
## Quality Control Workflow

Ensuring the purity and identity of **4-Amino-1-benzylpiperidine** is essential. A typical quality control workflow involves a series of analytical tests to confirm the structure and quantify the purity and impurity levels.

## Key Analytical Experiments

- Gas Chromatography (GC): This is the primary method used by most suppliers to determine the purity of the final product.[5][6] A suitable capillary column (e.g., HP-5 or equivalent) is used with a flame ionization detector (FID). The percentage purity is calculated based on the relative peak area of the main component.
- Titration: A non-aqueous potentiometric titration with a standardized acid, such as perchloric acid ( $\text{HClO}_4$ ), can be used to determine the assay of the basic amine.[6] This provides a quantitative measure of the total base content.
- Spectroscopy (FTIR & NMR):

- Fourier-Transform Infrared Spectroscopy (FTIR): The IR spectrum is used for identity confirmation by matching the spectrum of the sample to that of a reference standard. Key absorptions include N-H stretching of the primary amine and C-H stretching of the aromatic and aliphatic groups.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy provide detailed structural confirmation. The chemical shifts, splitting patterns, and integrations of the proton signals, along with the number and shifts of the carbon signals, must be consistent with the structure of **4-Amino-1-benzylpiperidine**.
- Liquid Chromatography-Mass Spectrometry (LC-MS): This technique is invaluable for identifying and quantifying any non-volatile impurities that may not be detected by GC. The mass spectrometer confirms the molecular weight of the parent compound and helps in the structural elucidation of unknown impurities.



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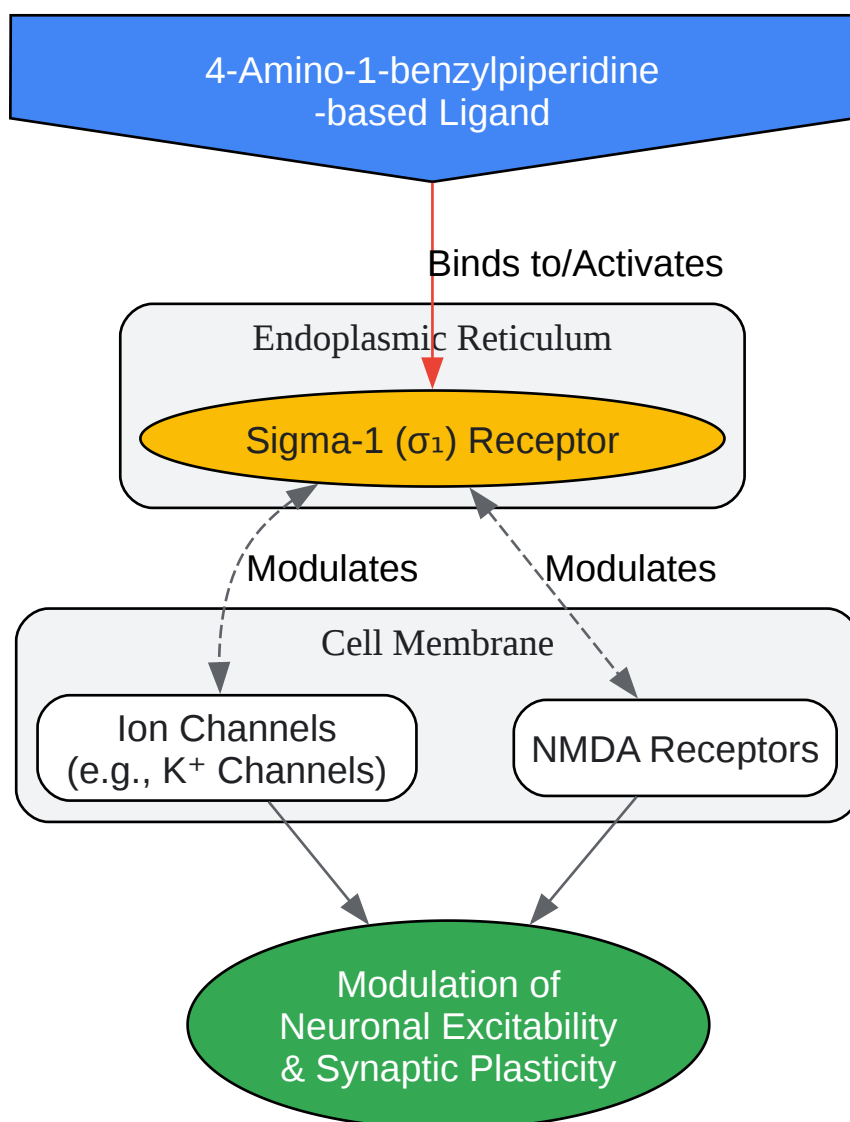
**Caption:** Quality control workflow for **4-Amino-1-benzylpiperidine**.

## Applications in Drug Development & Relevant Signaling

**4-Amino-1-benzylpiperidine** is a versatile intermediate in the synthesis of CNS-active compounds, including analgesics and antidepressants.<sup>[5]</sup> Its piperidine core is a common scaffold in molecules designed to interact with neurotransmitter receptors.<sup>[2]</sup>

One notable area of research is the development of ligands for Sigma ( $\sigma$ ) receptors.<sup>[2][7]</sup> Sigma receptors, particularly the sigma-1 ( $\sigma_1$ ) subtype, are unique intracellular chaperone proteins located at the endoplasmic reticulum-mitochondrion interface. They are implicated in a wide range of cellular functions, including the modulation of ion channels, calcium signaling, and intercellular signaling, and are targets for therapeutic intervention in neurological disorders, pain, and psychiatric conditions.

Derivatives of **4-Amino-1-benzylpiperidine** can be synthesized to act as high-affinity ligands for the  $\sigma_1$  receptor. These ligands can modulate the activity of the receptor, which in turn influences downstream signaling cascades. For example,  $\sigma_1$  receptor activation can modulate the activity of voltage-gated ion channels (like  $K^+$  channels) and NMDA receptors, ultimately affecting neuronal excitability and synaptic plasticity. This modulation is a key mechanism through which these compounds may exert their therapeutic effects in conditions like neuropathic pain or depression.



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**Caption:** Role in modulating  $\sigma_1$  receptor signaling.

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